

# Personal protective equipment for handling FR194921

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## Compound of Interest

Compound Name: FR194921

Cat. No.: B1674020

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## Essential Safety and Handling Guide for FR194921

Disclaimer: A specific Safety Data Sheet (SDS) for **FR194921** is not readily available in the public domain. The following guidance is based on general best practices for handling potent, biologically active research compounds of unknown toxicity. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and requirements.

**FR194921** is a potent, selective, and orally active adenosine A1 antagonist.<sup>[1][2]</sup> Due to its biological activity and the lack of comprehensive safety data, it should be handled with caution in a laboratory setting. The following information provides essential safety and logistical guidance for researchers, scientists, and drug development professionals.

## Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial when handling compounds like **FR194921**. The following table summarizes the recommended PPE levels based on the potential hazards.

PPE Category	Recommended Equipment	Purpose
Primary Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact.
Safety glasses with side shields or goggles	Protects eyes from splashes.	
Laboratory coat	Protects skin and clothing.	
Secondary Protection (as needed)	Chemical-resistant apron	Provides additional protection against splashes.
Face shield	Offers full-face protection from splashes.	
Respiratory Protection (e.g., N95 respirator)	Recommended when handling the powder form to avoid inhalation.	

For general guidance on PPE selection, refer to resources from the U.S. Environmental Protection Agency (EPA) and other safety suppliers.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Operational Plan: Handling and Weighing

Objective: To safely handle and weigh **FR194921** powder.

Materials:

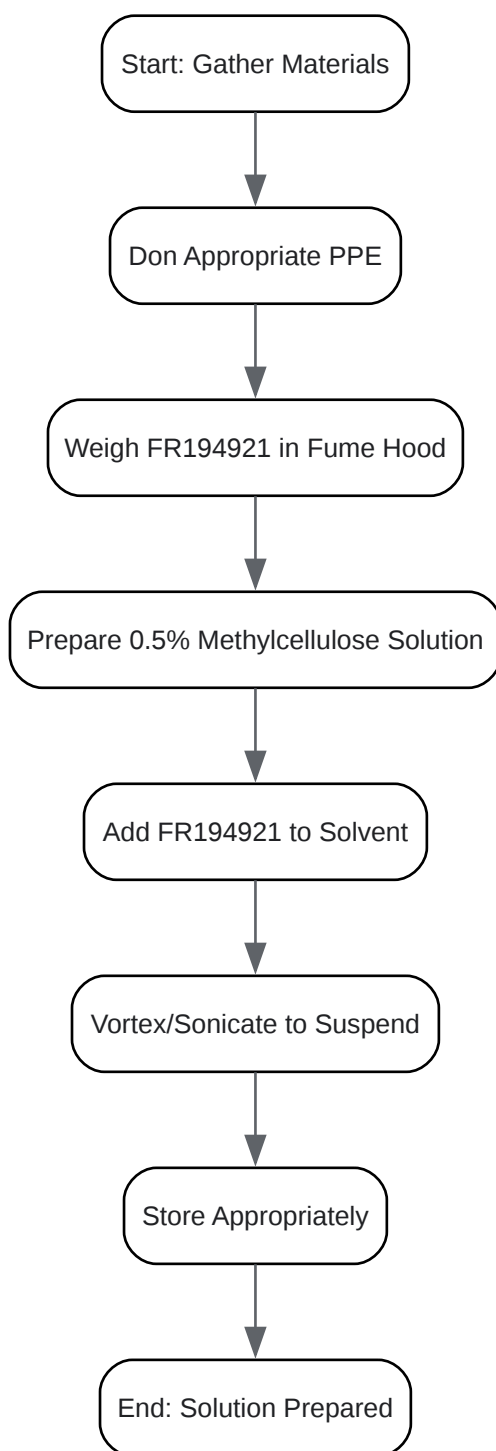
- **FR194921** solid
- Appropriate PPE (see table above)
- Chemical fume hood or other ventilated enclosure
- Spatula and weighing paper
- Analytical balance
- Sealable container for transport

#### Procedure:

- Preparation: Don all required PPE before entering the designated handling area.
- Engineering Controls: Perform all manipulations of **FR194921** powder within a certified chemical fume hood to minimize inhalation exposure.
- Weighing:
  - Place a piece of weighing paper on the analytical balance and tare.
  - Carefully transfer the desired amount of **FR194921** powder onto the weighing paper using a clean spatula.
  - Avoid generating dust. If dust is observed, pause and allow it to settle before proceeding.
- Transfer: Once the desired weight is achieved, carefully fold the weighing paper and transfer the compound to a labeled, sealable container.
- Clean-up:
  - Wipe down the spatula, balance, and surrounding surfaces with a suitable solvent (e.g., 70% ethanol) and dispose of the cleaning materials as hazardous waste.
  - Remove and dispose of gloves in the appropriate waste stream.
  - Wash hands thoroughly with soap and water.

## Experimental Workflow: Solubilization

**FR194921** is typically suspended in 0.5% methylcellulose for in vivo studies.<sup>[1]</sup> The following workflow outlines the general steps for preparing a solution.



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Caption: Workflow for the preparation of an **FR194921** solution.

## Disposal Plan

Proper disposal of chemical waste is critical for laboratory safety and environmental protection.

[8][9]

Waste Stream	Disposal Procedure
Solid Waste	Contaminated consumables (e.g., gloves, weighing paper, pipette tips) should be collected in a designated, labeled hazardous waste container.
Liquid Waste	Unused solutions of FR194921 should be collected in a labeled, sealed hazardous waste container. Do not pour down the drain.
Sharps	Needles and syringes used for administration must be disposed of in a designated sharps container.

Consult your institution's EHS department for specific chemical waste disposal procedures.[8]

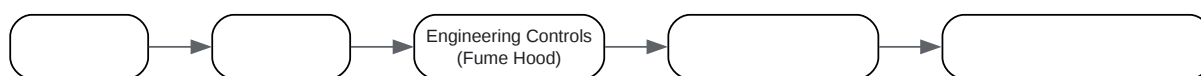
## Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

Exposure Type	First Aid Measures
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[10]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[10]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[10]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[10]

## Logical Relationship: Hazard Mitigation

The following diagram illustrates the hierarchical approach to mitigating hazards associated with handling **FR194921**.



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